

Experimental Data on Avocadene 1-acetate

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Compound Focus: Avocadene 1-acetate

CAS No.: 24607-09-8

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The table below summarizes the key experimental findings from a recent study:

Aspect	Details / Findings
Compound Class	Avocado fatty alcohols/acetates (AFAs), including Avocadene 1-acetate [1]
Tested Organisms	Parasitic nematodes: <i>Brugia pahangi</i> , <i>Teladorsagia circumcincta</i> , <i>Heligmosomoides polygyrus</i> , multidrug-resistant <i>Haemonchus contortus</i> ; Mouse model (<i>H. polygyrus</i> infection); Model organism: <i>C. elegans</i> [1]
Key Efficacy Findings	Significant nematocidal activity against all four veterinary parasitic nematode species; Significant efficacy in infected mice [1]
Observed Phenotypes	Paralysis, impaired mitochondrial respiration, increased reactive oxygen species (ROS), mitochondrial damage, developmental arrest in embryos [1]
Molecular Target	Inhibits POD-2 (acetyl CoA carboxylase), the rate-limiting enzyme in lipid biosynthesis [1]
Reported Data	LD50 values for larval development, adult survival, and egg hatching in <i>C. elegans</i> ; No traditional LD50 (acute systemic toxicity) reported [1]

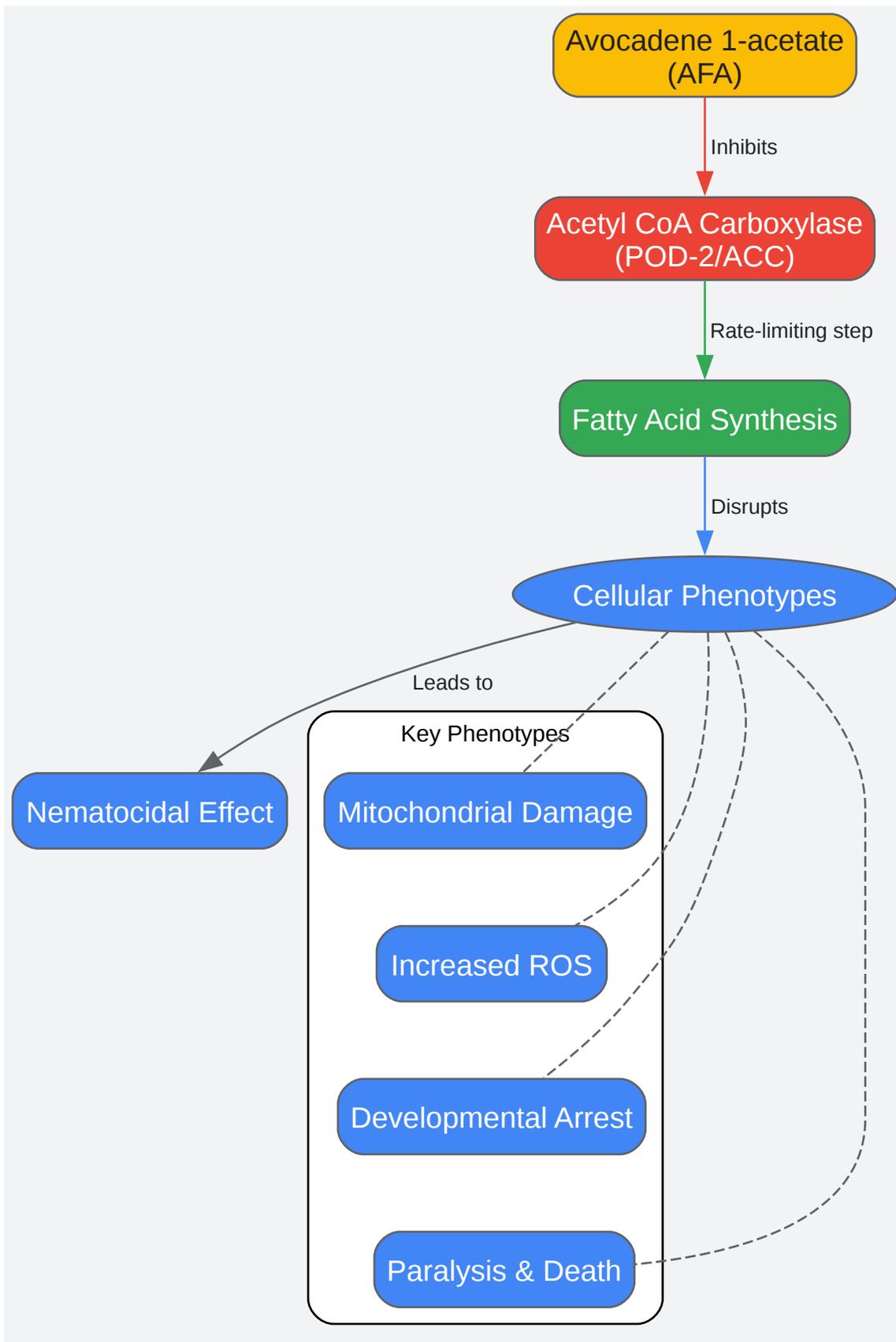
Detailed Experimental Protocols

The key experiments cited were conducted as follows:

- **Multispecies High-Throughput Screening (HTS):** Synchronized first-stage larvae (L1) of the free-living nematodes *C. elegans* and *P. pacificus* were used to screen a library of 2,300 small molecules. Compounds were tested at 10 μM , and effects were observed over 5-7 days. This approach identified the AFA compounds, including **Avocadene 1-acetate** [1].
- **Dose-Response Assays:** To determine the half-maximal lethal dose (LD50) for various phenotypes, assays were performed in liquid culture across different *C. elegans* stages. The tests included:
 - **Larval Development:** L1 larvae were exposed to a range of AFA concentrations (1 μM to 100 μM) and monitored for progression to adulthood [1].
 - **Adult Survival:** Adult nematodes were exposed to AFAs and assessed for lethality (paralysis and death) [1].
 - **Egg Hatching:** Harvested embryos were exposed to the compounds, and the rate of successful hatching was measured. NMR spectroscopy confirmed that the AFAs penetrated the eggshell [1].
- **In Vivo Efficacy Model:** Mice infected with the parasitic nematode *Heligmosomoides polygyrus* were treated with AFA to evaluate its efficacy in a living host [1].
- **Target Identification (Genetic and Biochemical Tests):** The model organism *C. elegans* was used for genetic tests to identify the molecular target. These experiments revealed that the compounds inhibit the *POD-2* gene, which encodes acetyl CoA carboxylase (ACC) [1].

Mechanism of Action Pathway

The following diagram illustrates the mechanism of action of **Avocadene 1-acetate** as identified in the research:



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References

1. A new class of natural anthelmintics targeting... | Nature Communications [nature.com]

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